

# PF-06726304 tumor growth inhibition vs control

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: PF-06726304

Cat. No.: S539198

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## Quantitative Data Summary for PF-06726304

The table below summarizes the key experimental data available for PF-06726304:

Activity Type	Experimental Model	Target/Effect	Result (Ki/IC <sub>50</sub> )	Citation
Biochemical Activity	Cell-free assay	EZH2 (Wild-Type)	Ki = 0.7 nM	[1] [2] [3]
	Cell-free assay	EZH2 (Y641N Mutant)	Ki = 3.0 nM	[1] [2] [3]
In Vitro Activity	Karpas-422 cells (DLBCL)	H3K27me3 Inhibition	IC <sub>50</sub> = 15 nM	[1] [2]
	Karpas-422 cells (DLBCL)	Cell Proliferation Inhibition	IC <sub>50</sub> = 25 nM	[1] [4] [3]
In Vivo Activity	Karpas-422 xenograft (mice)	Tumor Growth Inhibition	Robust activity at 200 & 300 mg/kg (BID, 20 days)	[1] [4] [3]

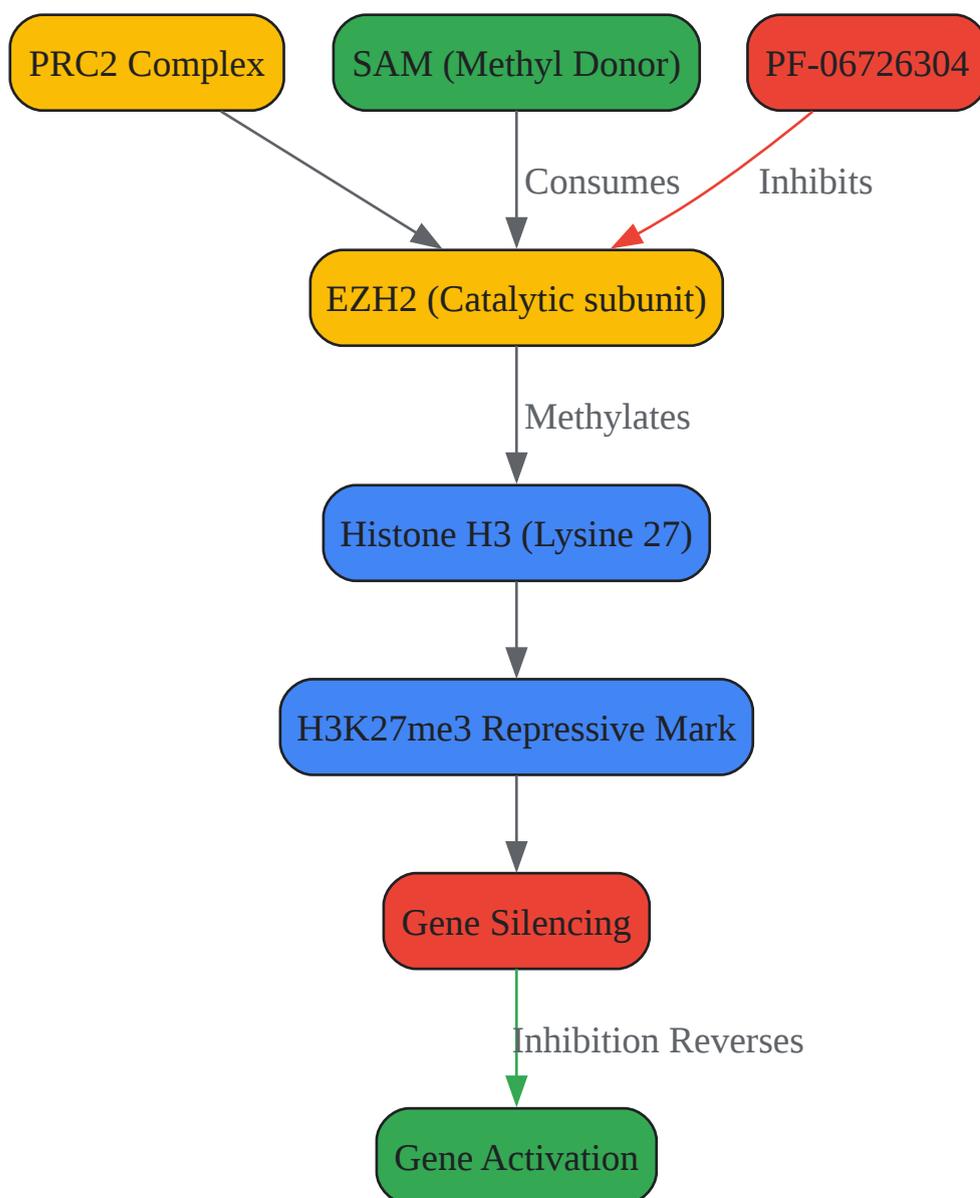
## Detailed Experimental Protocols

For researchers looking to replicate or understand these findings, here is a detailed breakdown of the key methodologies cited in the data.

- In Vitro H3K27me3 Reduction Assay (Karpas-422 cells)
  - **Cell Line:** Karpas-422 (a Diffuse Large B-Cell Lymphoma line harboring wild-type EZH2) [1] [2].
  - **Procedure:** Cells were plated and treated with **PF-06726304** for a set period. Following incubation, cells were lysed, and the lysates were transferred to ELISA plates [2].
  - **Measurement:** A biotinylated anti-trimethylhistone H3K27 antibody was used for detection, followed by a horseradish peroxidase-linked antibody and a colorimetric substrate to quantify H3K27me3 levels [2].
  - **Key Parameter:** The IC<sub>50</sub> value of **15 nM** represents the concentration at which a 50% reduction in H3K27me3 levels was observed [1] [2].
- In Vivo Efficacy Study (Karpas-422 Xenograft Model)
  - **Animal Model:** Female Scid beige mice (6-8 weeks old) with subcutaneously implanted Karpas-422 tumors [1] [4] [3].
  - **Dosing Protocol:** **PF-06726304** was administered orally at **200 and 300 mg/kg**, twice daily (BID), for **20 days** [1] [4].
  - **Outcome Measures:** The study reported significant suppression of tumor growth and robust modulation of downstream biomarkers, indicating on-target EZH2 inhibition [1] [4] [3].

## Mechanism of Action and Signaling Pathway

**PF-06726304** is a SAM-competitive inhibitor that selectively targets the EZH2 protein, which is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2) [4]. The diagram below illustrates how inhibiting EZH2 affects the histone methylation process and subsequent gene expression.



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As shown, EZH2 normally adds repressive methyl groups to histone H3, leading to gene silencing. By inhibiting EZH2, **PF-06726304** prevents this methylation, which de-represses genes involved in controlling cell growth and differentiation, ultimately leading to antitumor effects [1] [3].

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## References

1. - PF | Histone Methyltransferase | TargetMol 06726304 [targetmol.com]
2. PF-06726304 | Histone Methyltransferase inhibitor [selleckchem.com]
3. PF-06726304 | EZH2 Inhibitor [medchemexpress.com]
4. - PF | EZH1/2 | CAS 1616287-82-1 | Buy 06726304 - PF from... 06726304 [invivochem.com]

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**Address:** Ontario, CA 91761, United States  
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